

Technical Guide: 2-(2-Iodoethoxy)ethan-1-ol (PEG2-Iodide)

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Compound of Interest

Compound Name:	2-(2-Iodoethoxy)ethan-1-ol
CAS No.:	130536-69-5
Cat. No.:	B3046791

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Sourcing, Quality Assurance, and Application in Drug Discovery

Executive Summary

2-(2-Iodoethoxy)ethan-1-ol (CAS: 72531-53-4), often referred to as Diethylene glycol monoiodide or 2-Iodo-PEG2-OH, is a critical bifunctional linker used in the synthesis of Proteolysis Targeting Chimeras (PROTACs), Antibody-Drug Conjugates (ADCs), and radiopharmaceuticals.[1] Its utility lies in its dual functionality: a highly reactive primary iodide for electrophilic alkylation and a terminal hydroxyl group for further derivatization.

This guide provides a technical analysis of the supply landscape, price benchmarking, and self-validating handling protocols to mitigate the stability risks associated with alkyl iodides.

Part 1: Chemical Profile & Critical Quality Attributes (CQA)

Before sourcing, researchers must distinguish this specific "PEG2" variant from longer chain analogs often conflated in search results.

Attribute	Specification
Chemical Name	2-(2-Iodoethoxy)ethan-1-ol
Common Aliases	2-Iodo-PEG2-OH; Diethylene glycol monoiodide
CAS Number	72531-53-4 (Note: distinct from the chloro-analog 628-89-7)
Molecular Formula	C ₄ H ₉ IO ₂
Molecular Weight	216.02 g/mol
Physical State	Pale yellow to brown liquid (color depends on iodine liberation)
Boiling Point	~85-90°C at 0.5 mmHg (High vacuum required for distillation)
Core Instability	Photosensitivity: C-I bond cleavage releases I ₂ (browning). ^{[1][2][3][4][5][6][7][8][9][10]} Elimination: Basic conditions promote E2 elimination to vinyl ethers.

The Purity Trap: Common Impurities

When sourcing from Tier 2 or 3 suppliers, the following impurities are common due to incomplete Finkelstein reactions or poor storage:

- 2-(2-Chloroethoxy)ethanol: The unreacted starting material (if made via Cl I exchange). Hard to separate by flash chromatography due to similar polarity.
- Diethylene Glycol: Result of hydrolysis.
- Vinyl Ethers: Result of elimination under basic conditions or high heat.

Part 2: Sourcing Landscape & Price Analysis

The market for **2-(2-Iodoethoxy)ethan-1-ol** is bifurcated between high-cost catalog suppliers (guaranteed purity) and building-block specialists (variable purity).

Supplier Tier Comparison

Tier	Supplier Examples	Typical Scale	Est. Price Range (USD/g)	Risk Profile
Tier 1: Global Catalog	Sigma-Aldrich (Merck), TCI	mg to 1g	\$150 - \$300 / g	Low: High QA, CoA provided, cold chain shipping.
Tier 2: BB Specialists	Enamine, Combi-Blocks, Ambeed	1g to 10g	\$40 - \$90 / g	Medium: Generally reliable, but batch variability exists.
Tier 3: Bulk/CRO	Watson Int., BOC Sciences	>10g	\$15 - \$35 / g	High: Requires internal QC validation (NMR/LCMS) upon receipt.

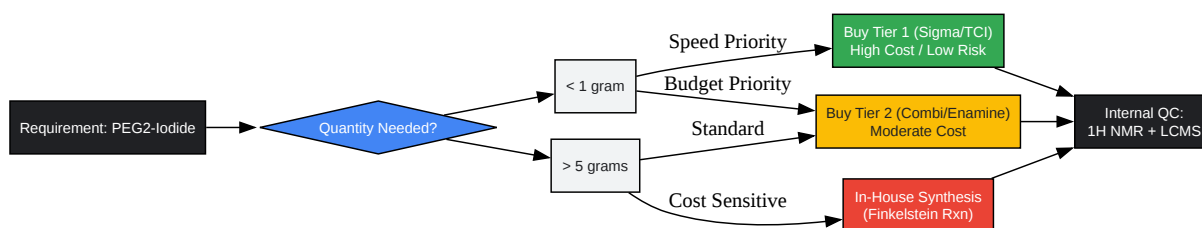
> Note: Prices fluctuate based on raw material costs (iodine) and stock availability. Prices estimated for Q1 2025 budgeting.

Procurement Strategy: The "Make vs. Buy" Decision

For small scale (<500 mg), Tier 1 sourcing is recommended to save time. For >5g requirements, the cost disparity suggests either buying from Tier 2 or synthesizing it in-house from the inexpensive chloro-precursor (CAS 628-89-7).

Visualization: Procurement Decision Logic

The following diagram outlines the logical flow for determining the sourcing strategy based on project phase and quantity.



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Caption: Decision matrix for sourcing **2-(2-Iodoethoxy)ethan-1-ol** balancing cost, scale, and risk.

Part 3: Synthesis & Handling Protocol (Self-Validating)

If sourcing is delayed or cost-prohibitive, the synthesis of **2-(2-Iodoethoxy)ethan-1-ol** is a standard Finkelstein reaction. This protocol includes built-in checkpoints to ensure integrity.

Reaction Scheme

Detailed Methodology

Precursors:

- 2-(2-Chloroethoxy)ethanol (CAS 628-89-7) - Cheap, stable.[1]
- Sodium Iodide (NaI) - Dry, anhydrous.[11]

Step-by-Step Protocol:

- Setup: Dissolve 2-(2-Chloroethoxy)ethanol (1.0 equiv) in anhydrous acetone (0.5 M concentration).
- Activation: Add Sodium Iodide (1.5 equiv). Validation: The solution should remain clear or turn slightly yellow.

- Reflux: Heat to reflux (approx. 60°C) for 18–24 hours.
 - Observation: A white precipitate (NaCl) will form, indicating reaction progress.
- Workup (Critical for Stability):
 - Filter off the NaCl solid.
 - Concentrate the filtrate.
 - Redissolve residue in DCM (Dichloromethane).
 - Wash 1: 10% Sodium Thiosulfate () solution. Why? This reduces any free Iodine (, brown color) back to iodide, ensuring a colorless product.
 - Wash 2: Brine.^[1]
- Purification: If NMR shows >5% starting material, purify via silica flash chromatography (Hexanes/Ethyl Acetate gradient).

Storage Protocol

- Container: Amber glass vial (light protection).
- Stabilizer: Add a small piece of activated Copper wire (scavenges free radicals/iodine).
- Environment: Store at -20°C under Argon/Nitrogen.

Part 4: Application in PROTAC Synthesis

The primary utility of this linker is N-alkylation of E3 ligase ligands (e.g., Thalidomide derivatives) or Target Protein ligands.

Standard N-Alkylation Workflow

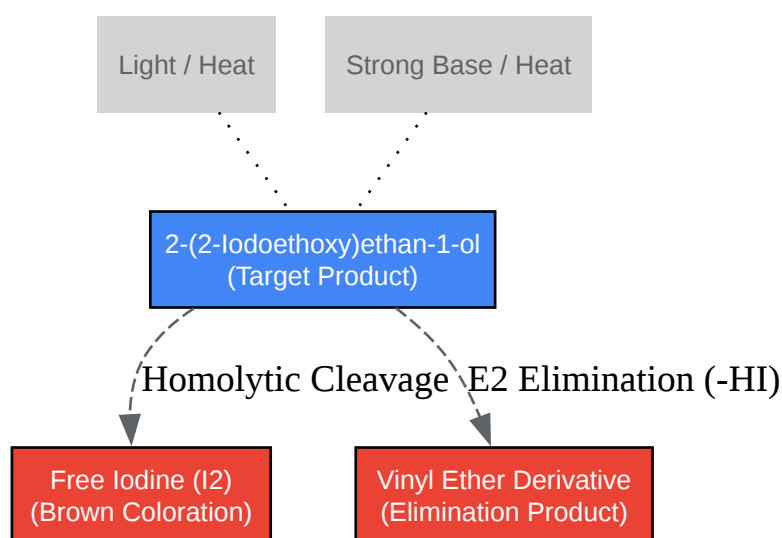
Reagents: PEG2-Iodide, Base (

or DIPEA), Solvent (DMF or MeCN).

- Deprotonation: Stir the amine/amide-containing ligand with (2.0 equiv) in DMF for 30 mins at RT.
- Addition: Add **2-(2-Iodoethoxy)ethan-1-ol** (1.2 equiv) dropwise.
- Monitoring: Heat to 50–60°C. Monitor via LCMS.
 - Troubleshooting: If elimination (vinyl ether) is observed, lower temperature and switch to a weaker base (or DIPEA).

Visualization: Degradation & Impurity Pathways

Understanding how the molecule degrades helps in interpreting QC data.



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Caption: Common degradation pathways. Avoid light to prevent I₂ formation; avoid harsh bases to prevent elimination.

References

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